

A Comparative Analysis of Antiviral Activity: Tilorone vs. the Elusive RMI 10874

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RMI 10874

Cat. No.: B10801161

[Get Quote](#)

For researchers and drug development professionals, a direct comparative analysis of the antiviral compounds **RMI 10874** and tilorone is currently not feasible due to a significant disparity in available scientific literature. Extensive searches for "**RMI 10874**" and its potential identifier "Richardson-Merrell compound 10874" have yielded no publicly available data regarding its chemical structure, mechanism of action, or antiviral activity. In stark contrast, tilorone is a well-documented broad-spectrum antiviral agent with a considerable body of research detailing its efficacy and mode of action.

This guide, therefore, provides a comprehensive overview of the known antiviral properties of tilorone, offering a valuable resource for the scientific community. The absence of information on **RMI 10874** precludes its inclusion in a direct comparison.

Tilorone: A Broad-Spectrum Antiviral Agent

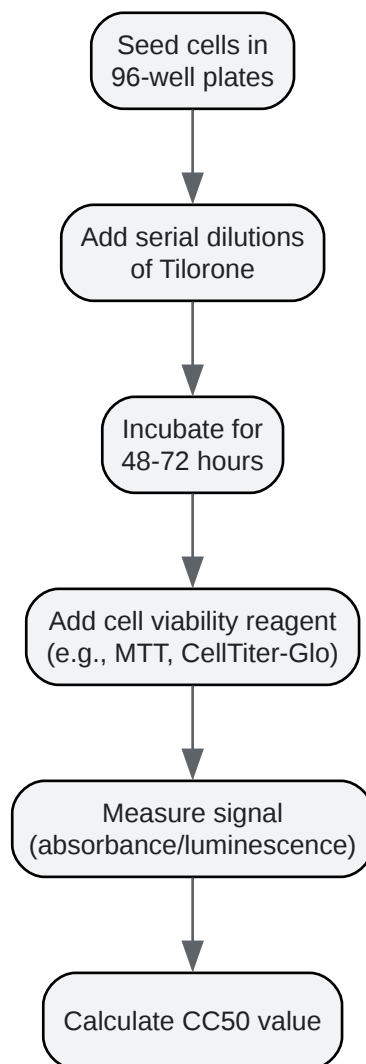
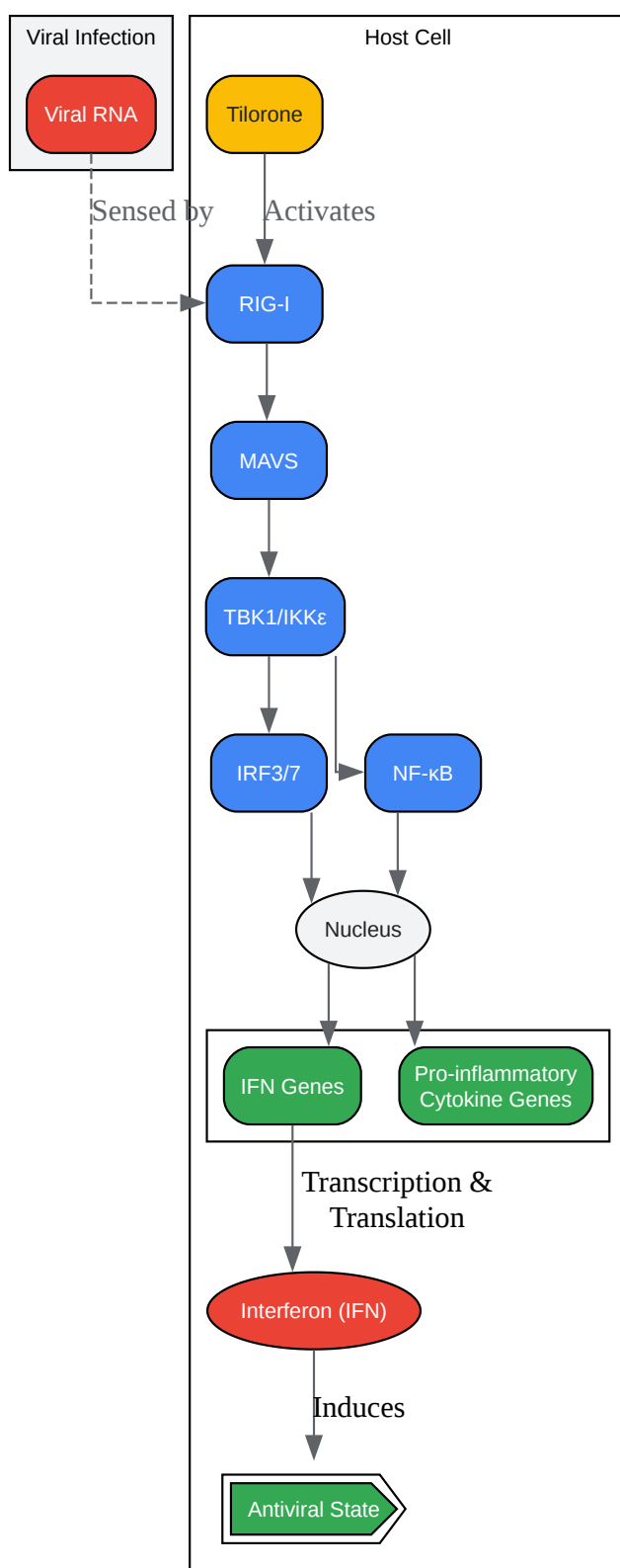
Tilorone is a synthetic, orally bioavailable small molecule that has been studied for its antiviral activity for several decades.^{[1][2]} It is known to be an effective interferon inducer, a key component of the innate immune response to viral infections.^{[2][3]}

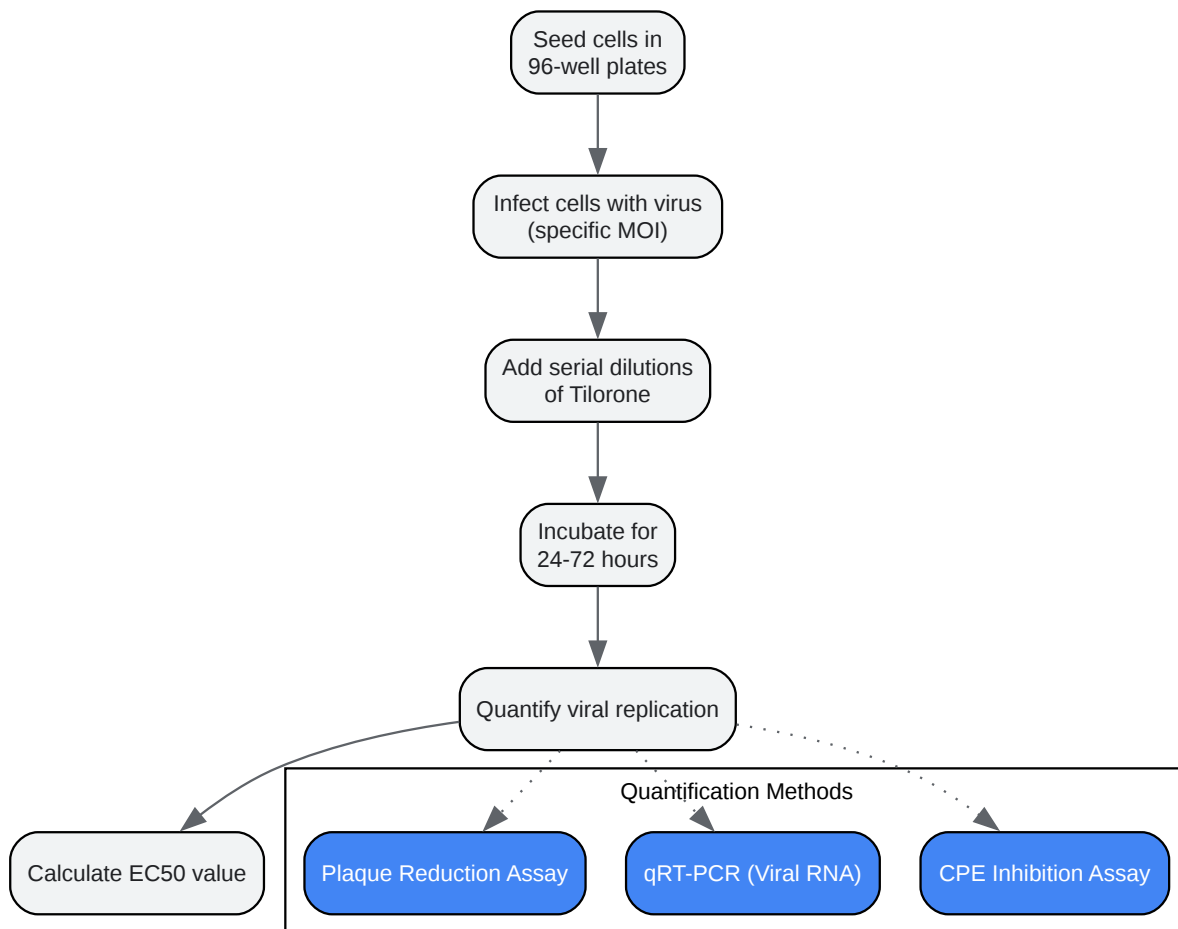
Mechanism of Action

Tilorone's primary mechanism of action is the induction of interferons (IFNs), which are signaling proteins that trigger a cellular antiviral state.^{[3][4]} This is thought to occur through the activation of innate immunity pathways, such as the RIG-I-like receptor (RLR) pathway, which senses viral RNA and initiates a signaling cascade leading to the production of type I and type

III interferons.[3][5][6] Tilorone has also been described as a lysosomotropic agent, which may contribute to its antiviral effects.[3]

The proposed signaling pathway for tilorone-induced interferon production is illustrated below:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](#) [[mdpi.com](#)]
- 2. [mdpi.com](#) [[mdpi.com](#)]

- 3. [PDF] Antiviral Activity of Marine Actinomycetes, *Saccharopolyspora jiangxiensis* IMA1 against Influenza A/(H1N1) pdm09 | Semantic Scholar [semanticscholar.org]
- 4. Novel Anti-Viral Properties of the Herbal Extract of *Davallia mariesii* against Influenza A Virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. morrelltargets.com [morrelltargets.com]
- 6. law.justia.com [law.justia.com]
- To cite this document: BenchChem. [A Comparative Analysis of Antiviral Activity: Tilorone vs. the Elusive RMI 10874]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10801161#rmi-10874-vs-tilorone-antiviral-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com